

An In-depth Technical Guide to the Physicochemical Properties of Dimesna Free Acid

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Compound of Interest

Compound Name: *Dimesna free acid*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Dimesna free acid**, also known as 2,2'-dithiodiethanesulfonic acid. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and formulation. The information is presented in a structured format, including detailed data tables, experimental protocols, and a visualization of its mechanism of action.

Core Physicochemical Properties

Dimesna free acid is the parent acid of Dimesna, which is the disodium salt form. Dimesna is recognized for its role as a uroprotective agent, mitigating the urotoxic effects of certain chemotherapeutic agents. A thorough understanding of the physicochemical properties of the free acid is crucial for its development, formulation, and understanding its biological behavior.

Chemical Identity

Property	Value
Chemical Name	2,2'-dithiodiethanesulfonic acid
Synonyms	Dimesna free acid, Bis(2-sulfoethyl)disulfide
Molecular Formula	C4H10O6S4
Molecular Weight	282.4 g/mol [1]
CAS Number	45127-11-5 [1]
Chemical Structure	O=S(O)(CCSCC--INVALID-LINK--(=O)O)=O

Physicochemical Data

Quantitative data for some physicochemical properties of **Dimesna free acid** are not readily available in the public domain. The following table summarizes the available computed and experimental data for the free acid and its corresponding disodium salt, Dimesna.

Property	Dimesna Free Acid	Dimesna (Disodium Salt)
Melting Point	Data not available	273 °C (decomposes) [2]
Boiling Point	Data not available	Data not available
Solubility	Data not available	DMSO (Slightly), Methanol (Slightly) [2]
pKa	Data not available (expected to be strongly acidic due to the sulfonic acid groups)	Not applicable
LogP (Computed)	-1.3 [1]	Not applicable

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **Dimesna free acid** are not explicitly published. However, standard methodologies for active pharmaceutical ingredients (APIs) can be applied.

Solubility Determination (Shake-Flask Method)

The equilibrium solubility of **Dimesna free acid** can be determined using the conventional shake-flask method.

Protocol:

- Preparation: An excess amount of **Dimesna free acid** is added to a known volume of the desired solvent (e.g., water, buffers of various pH, ethanol) in a sealed, inert container.
- Equilibration: The container is agitated in a constant temperature water bath for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: The suspension is allowed to stand, or is centrifuged, to separate the undissolved solid from the saturated solution.
- Quantification: An aliquot of the clear supernatant is carefully removed, filtered, and diluted as necessary. The concentration of the dissolved **Dimesna free acid** is then determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Reporting: The solubility is reported in units such as mg/mL or mol/L at the specified temperature and pH.

pKa Determination (Potentiometric Titration)

The acid dissociation constant (pKa) of the sulfonic acid groups in **Dimesna free acid** can be determined by potentiometric titration.

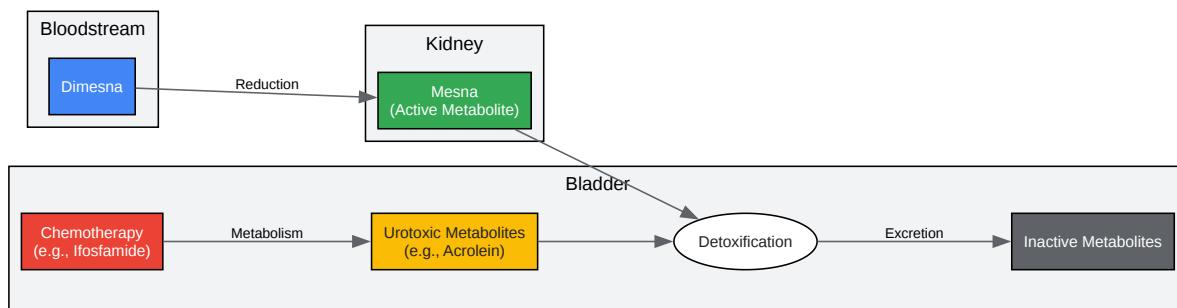
Protocol:

- Sample Preparation: A precise amount of **Dimesna free acid** is dissolved in a suitable solvent, typically purified water. The initial concentration should be accurately known.
- Titration Setup: The solution is placed in a thermostatted vessel equipped with a calibrated pH electrode and a magnetic stirrer.

- Titration: A standardized solution of a strong base (e.g., 0.1 M NaOH) is added incrementally to the **Dimesna free acid** solution using a precision burette.
- Data Collection: The pH of the solution is recorded after each addition of the titrant, allowing the system to equilibrate at each step.
- Data Analysis: A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa value corresponds to the pH at the half-equivalence point. Due to the strong acidic nature of sulfonic acids, the initial equivalence point may be difficult to determine accurately in aqueous solution. Advanced data analysis methods, such as the derivative method, may be employed to precisely locate the equivalence points.

Mechanism of Action

Dimesna functions as a prodrug that is converted in the body to its active metabolite, mesna. Mesna then acts as a uroprotectant by detoxifying reactive and urotoxic metabolites of certain chemotherapy drugs, such as cyclophosphamide and ifosfamide.



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Figure 1: Mechanism of action of Dimesna.

The diagram above illustrates the bioactivation of Dimesna to Mesna in the kidneys. Subsequently, in the bladder, Mesna's free thiol group reacts with and neutralizes the urotoxic

metabolites generated from chemotherapy agents, preventing bladder toxicity.

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